

# preparing CXM102 stock solutions and storage

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## Compound of Interest

Compound Name: CXM102

Cat. No.: B15586419

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## Application Notes and Protocols for CXM102

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**CXM102** is a potent autophagy activator, a critical cellular process for the degradation and recycling of cellular components.<sup>[1]</sup> Autophagy plays a crucial role in cellular homeostasis, and its modulation is a promising therapeutic strategy for a range of diseases. **CXM102** induces autophagy by promoting the nuclear translocation of Transcription Factor EB (TFEB), a master regulator of lysosomal biogenesis and autophagy.<sup>[1]</sup> These application notes provide detailed protocols for the preparation of **CXM102** stock solutions and guidelines for its storage to ensure compound stability and experimental reproducibility.

### Quantitative Data Summary

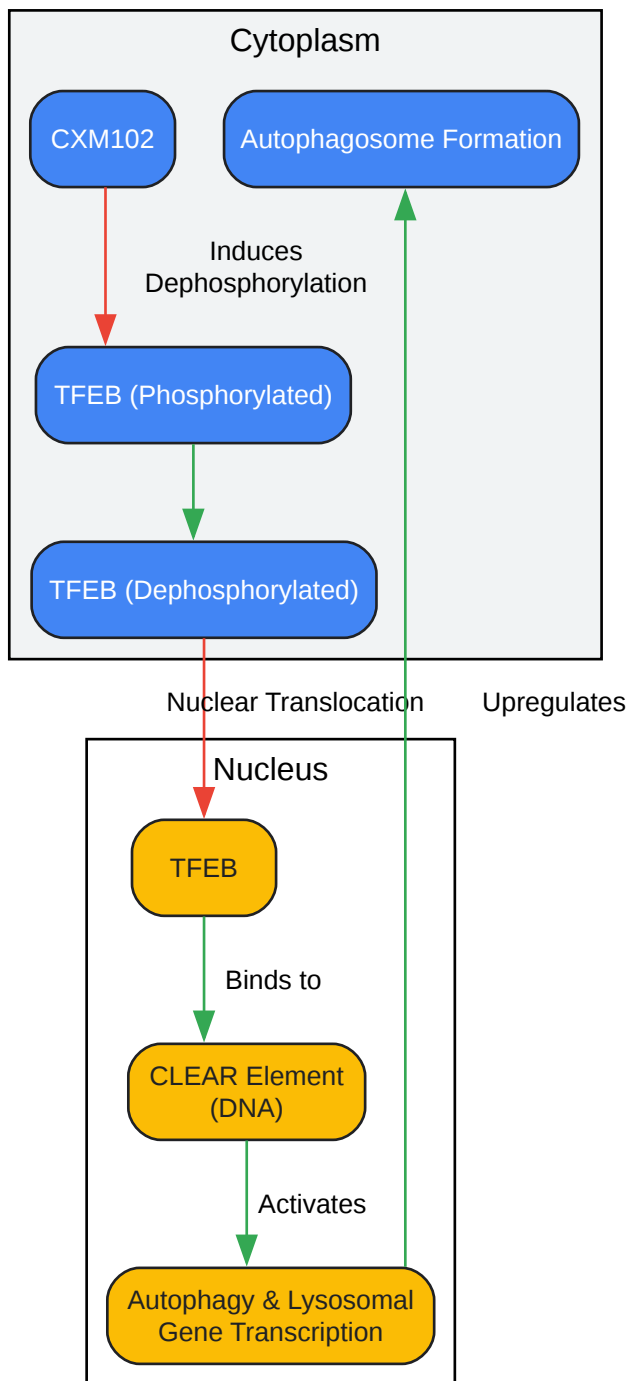
For ease of reference, the key quantitative data for **CXM102** (MCE Catalog No.: HY-162866) are summarized in the table below.

Property	Value	Source
Molecular Weight	425.52 g/mol	<a href="#">[1]</a>
Appearance	Solid	MedChemExpress SDS
Primary Solvent	Dimethyl sulfoxide (DMSO)	<a href="#">[1]</a>
Stock Solution Storage	-80°C for up to 6 months	<a href="#">[1]</a>
-20°C for up to 1 month	<a href="#">[1]</a>	

## Signaling Pathway of CXM102

**CXM102** activates the autophagy pathway by influencing the subcellular localization of TFEB. Under basal conditions, TFEB is phosphorylated and retained in the cytoplasm. **CXM102** promotes the dephosphorylation and subsequent translocation of TFEB into the nucleus. Once in the nucleus, TFEB binds to the Coordinated Lysosomal Expression and Regulation (CLEAR) element in the promoter regions of its target genes, leading to the transcription of genes involved in autophagy and lysosomal biogenesis.

## CXM102 Signaling Pathway



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**CXM102** promotes TFEB nuclear translocation and activates autophagy.

## Experimental Protocols

## Protocol 1: Preparation of a 10 mM CXM102 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CXM102** in DMSO.

Materials:

- **CXM102** (MCE Catalog No.: HY-162866)
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Vortex mixer
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Calculate the Required Mass of **CXM102**:
  - Use the following formula to determine the mass of **CXM102** needed to prepare the desired volume of a 10 mM stock solution:
    - $\text{Mass (mg)} = 10 \text{ mmol/L} * \text{Molecular Weight (g/mol)} * \text{Volume (L)}$
    - Example for 1 mL of 10 mM stock solution:
      - $\text{Mass (mg)} = 10 \text{ mmol/L} * 425.52 \text{ g/mol} * 0.001 \text{ L} = 4.2552 \text{ mg}$
- Weighing **CXM102**:
  - Carefully weigh out the calculated amount of **CXM102** powder and transfer it to a sterile microcentrifuge tube.

- Dissolving in DMSO:
  - Add the desired volume of sterile DMSO to the microcentrifuge tube containing the **CXM102** powder.
  - Example for 1 mL of 10 mM stock solution:
    - Add 1 mL of DMSO.
- Solubilization:
  - Vortex the solution thoroughly until the **CXM102** is completely dissolved. Gentle warming in a 37°C water bath can aid in solubilization if necessary.
- Aliquoting:
  - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
- Storage:
  - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)

## Protocol 2: Dilution of CXM102 Stock Solution for Cell Culture Experiments

This protocol provides a general guideline for diluting the 10 mM **CXM102** stock solution to a final working concentration for use in cell culture.

### Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.1%, as higher concentrations can be toxic to cells.
- Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

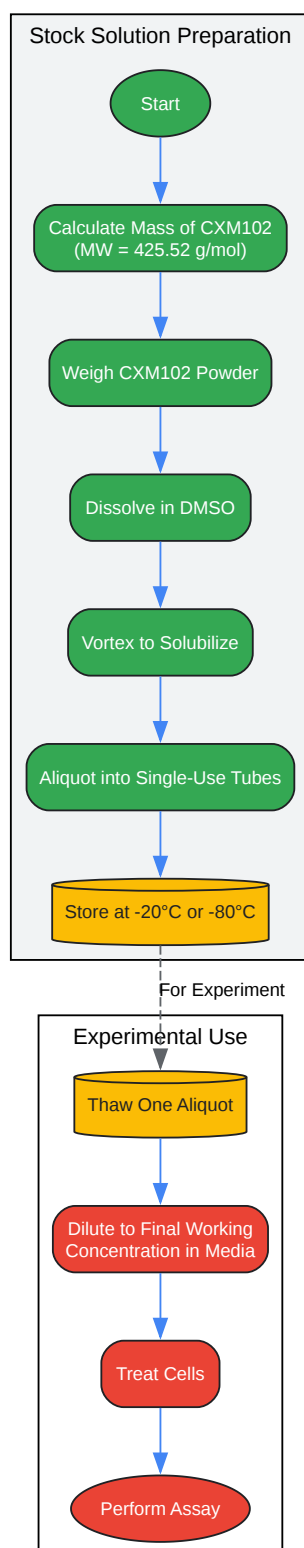
#### Procedure:

- Determine the Final Working Concentration:
  - The optimal working concentration of **CXM102** should be determined experimentally for your specific cell type and assay.
- Serial Dilution (Recommended):
  - It is recommended to perform a serial dilution of the 10 mM stock solution to achieve the final desired concentration accurately.
  - Example: Preparing a 10  $\mu$ M final concentration in 1 mL of cell culture medium:
    - Step A: Intermediate Dilution: Dilute the 10 mM stock solution 1:100 in sterile cell culture medium to create a 100  $\mu$ M intermediate solution.
      - Take 1  $\mu$ L of the 10 mM stock solution and add it to 99  $\mu$ L of cell culture medium.
    - Step B: Final Dilution: Dilute the 100  $\mu$ M intermediate solution 1:10 in the final volume of cell culture medium.
      - Add 100  $\mu$ L of the 100  $\mu$ M intermediate solution to 900  $\mu$ L of cell culture medium to achieve a final volume of 1 mL and a final concentration of 10  $\mu$ M **CXM102**. The final DMSO concentration will be 0.1%.
- Direct Dilution (for higher working concentrations):
  - Example: Preparing a 10  $\mu$ M final concentration in 1 mL of cell culture medium:
    - Add 1  $\mu$ L of the 10 mM stock solution directly to 999  $\mu$ L of cell culture medium. Mix well. The final DMSO concentration will be 0.1%.
- Add to Cells:
  - Add the diluted **CXM102** solution to your cell culture plates and incubate for the desired time.

## Experimental Workflow Diagram

The following diagram illustrates the workflow for preparing and using **CXM102** stock solutions.

CXM102 Stock Preparation and Use Workflow



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Workflow for preparing and using **CXM102** solutions.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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